

dendrobane spectroscopic characterization and analysis

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Compound Focus: **Dendrobane**

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Chemical Profile of Dendrobium Alkaloids

Dendrobium species contain various alkaloids, with dendrobine being a principal sesquiterpene alkaloid studied for its complex structure and significant biological effects [1] [2]. The table below summarizes the main alkaloid types and the specific role of dendrobine.

Alkaloid Type	Representative Compounds	Key Characteristics/Notes
Sesquiterpene Alkaloids	Dendrobine, Nobilonine, Dendroxine	Dendrobine is the most-researched compound in this category, comprising up to 92.6% of the total alkaloids in <i>Dendrobium nobile</i> Lindl. (DNLA) and serving as a standard for quality control [2].
Indolizidine Alkaloids	Dendrocrepidine A-F	A major class of alkaloids found in the Dendrobium genus [2].
Pyrrole Alkaloids	Shihunine	Simple phthalide-pyrrolidine structures; among the first alkaloids identified in Dendrobium [2].
Organic Amine Alkaloids	Not specified in results	Another major constituent of the genus [2].

Spectral Analysis and Structural Identification

The isolation and identification of Dendrobium alkaloids like dendrobine involve a combination of extraction, chromatography, and spectroscopic techniques.

- **Extraction and Isolation:** The process typically begins with liquid-liquid extraction of dried Dendrobium powder using solvents like ethanol, methanol, or chloroform. The crude extract is then fractionated with solvents of varying polarity (e.g., petroleum ether, ethyl acetate, n-butyl alcohol) and purified using silica gel column chromatography [2].
- **Chromatography and Mass Spectrometry:** Modern analyses employ **High-Performance Liquid Chromatography (HPLC)** and **Ultra-Performance Liquid Chromatography (UPLC)** coupled with mass spectrometry to separate, detect, and identify new alkaloid compounds [2].
- **Advanced Combined Techniques:** For mechanistic studies in photochemistry, research highlights the power of fully automated **in situ combinations of NMR and UV/Vis spectroscopy** with illumination. This setup allows for simultaneous, time-resolved detection of both diamagnetic and paramagnetic species, which is crucial for elucidating reaction mechanisms and characterizing intermediates [3].

Pharmacological Activities and Experimental Evidence

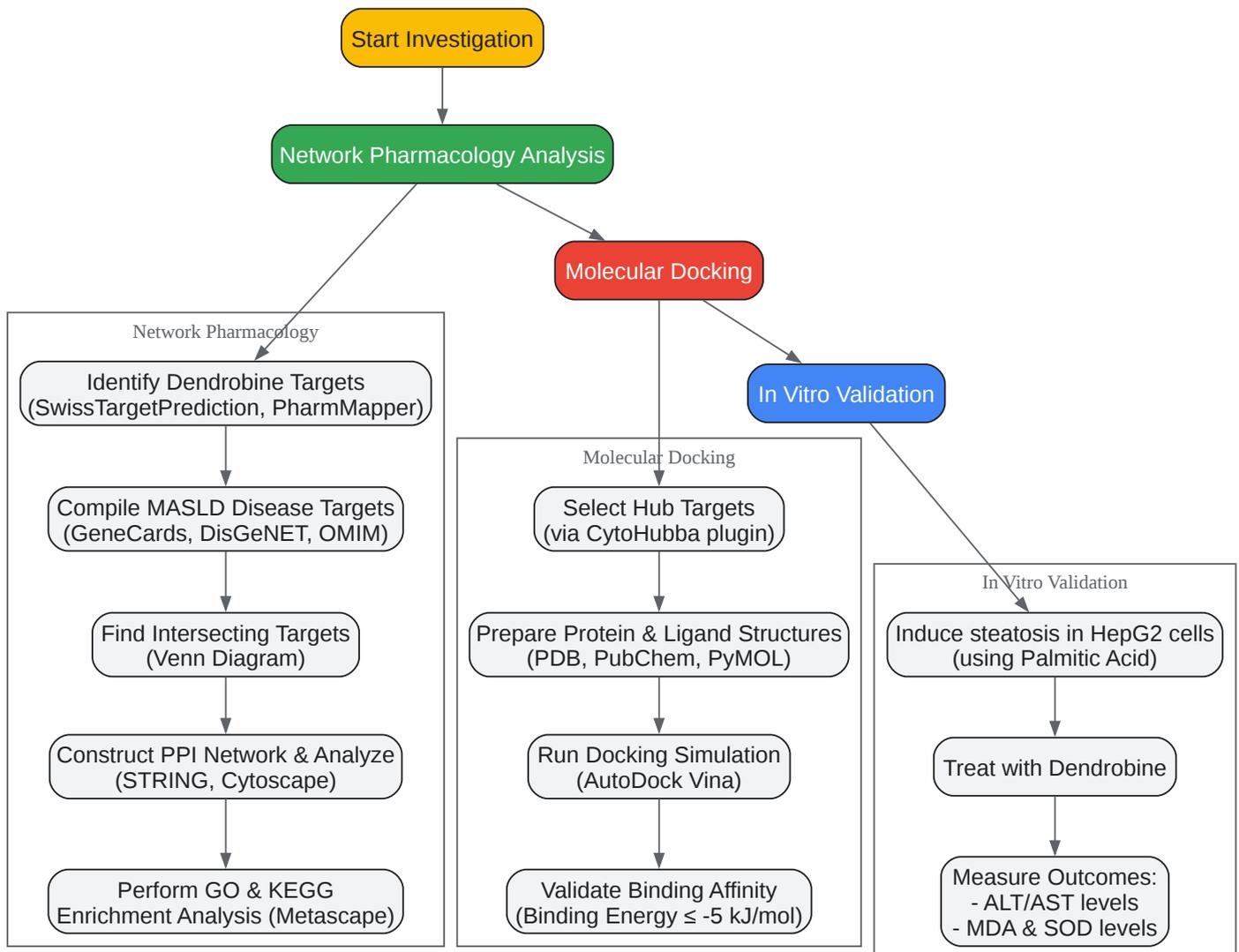
Preclinical studies indicate that dendrobine exhibits a range of pharmacological activities. The table below summarizes key findings and the experimental models used.

Pharmacological Activity	Experimental Model/Assay	Key Findings/Mechanistic Insights
Anti-tumor	In vitro tumor cell studies	Inhibits tumor cell proliferation and metastasis, promotes apoptosis and ferroptosis, and increases cell sensitivity to chemotherapy drugs [1].
Neuroprotection	Cellular and animal models	Protects nerve cells from apoptotic damage, potentially alleviating neurodegenerative diseases and reducing cognitive dysfunction [1] [2].

Pharmacological Activity	Experimental Model/Assay	Key Findings/Mechanistic Insights
Metabolic Regulation (for MASLD/Metabolic Disease)	Network pharmacology, molecular docking, and in vitro cell validation (HepG2 cells)	Modulates key targets (e.g., TNF, IL6, AKT1, STAT3) to improve liver function. In lab tests, it reduced ALT and AST levels, decreased oxidative stress (lowered MDA), and boosted antioxidant activity (increased SOD) [4].
Anti-inflammatory & Immunomodulation	Not specified	Regulates immune cell activity and cytokine release [1].
Anti-viral	Not specified	Exhibits antiviral properties [1].

Experimental Protocol for Anti-MASLD Activity

The following workflow, based on a published study, outlines a methodology for investigating the efficacy of dendrobine in treating Metabolic Associated Fatty Liver Disease (MASLD) [4]:



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Experimental workflow for dendrobine efficacy investigation.

Key Information and Further Research

It is important to note that the current scientific literature, as reflected in the search results, extensively characterizes **dendrobine** but does not provide detailed spectroscopic data on a compound specifically named "**dendrobane**" [5]. For the most accurate and current data, I suggest you:

- **Consult Specialized Databases:** Search directly in scientific databases like **PubMed** and **Reaxys** for "**dendrobane**" to find any specialized journal articles or spectral data that may not have been captured in this search.
- **Review Foundational Literature:** Earlier papers, such as those from the 1960s cited in [2], might contain the initial reports on the isolation and characterization of **dendrobane** and related alkaloids.
- **Focus on Dendrobine:** Given its established role as the primary and most-researched alkaloid in *Dendrobium nobile*, focusing your characterization efforts on **dendrobine** may yield more comprehensive and actionable scientific information.

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